

2-(Methylthio)ethyl chloride safety data sheet

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Compound of Interest

Compound Name: *2-Chloroethyl methyl sulfide*

Cat. No.: *B1221215*

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An In-depth Technical Guide to the Safety Data for 2-(Methylthio)ethyl chloride (CAS: 542-81-4)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylthio)ethyl chloride, also known by its synonyms **2-Chloroethyl methyl sulfide** and Hemisulfur mustard, is a monofunctional chemical analog of sulfur mustard.^[1] Its structural similarity to sulfur mustard makes it a valuable compound in research settings, particularly for studying the mechanisms of toxicity and developing potential antagonists.^[1] However, this utility also signifies inherent hazards. This guide provides a comprehensive overview of the safety data for 2-(Methylthio)ethyl chloride, compiling critical information from various safety data sheets to ensure its safe handling, use, and storage in a research and development environment. The compound is a flammable, corrosive, and toxic substance that is also classified as a possible carcinogen, demanding strict adherence to safety protocols.^[2]

Chemical and Physical Properties

A clear understanding of the physical properties of 2-(Methylthio)ethyl chloride is fundamental to its safe handling. It is a liquid with a characteristic stench.^[2] Key quantitative physical data are summarized below.

Property	Value
CAS Number	542-81-4
Molecular Formula	C3H7ClS ^[3]
Molecular Weight	110.61 g/mol
Density	1.11 g/mL at 25 °C ^[1]
Boiling Point	140.0 °C at 760 mmHg ^[3] , 55-56 °C at 30 mmHg ^[1]
Flash Point	42 °C (107.6 °F) - closed cup
Refractive Index	n20/D 1.496 ^[1]
Appearance	Colorless to light yellow/orange clear liquid ^[1]
Storage Temperature	2-8°C ^[1]

Hazard Identification and GHS Classification

2-(Methylthio)ethyl chloride is classified as a hazardous substance under the Globally Harmonized System (GHS). The signal word for this chemical is "Danger".^[4] Its classifications point to significant health and physical hazards.

Hazard Class	GHS Category
Flammable Liquids	Category 3 ^{[4][5]}
Acute Toxicity, Oral	Category 4 ^{[4][5]}
Acute Toxicity, Dermal	Category 3 ^{[4][5]}
Acute Toxicity, Inhalation	Category 3 ^{[4][5]}
Skin Corrosion/Irritation	Sub-category 1B ^[5]
Carcinogenicity	Category 1A ^[4]

Hazard Statements (H-Codes):^{[4][5]}

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H331: Toxic if inhaled.
- H350: May cause cancer.

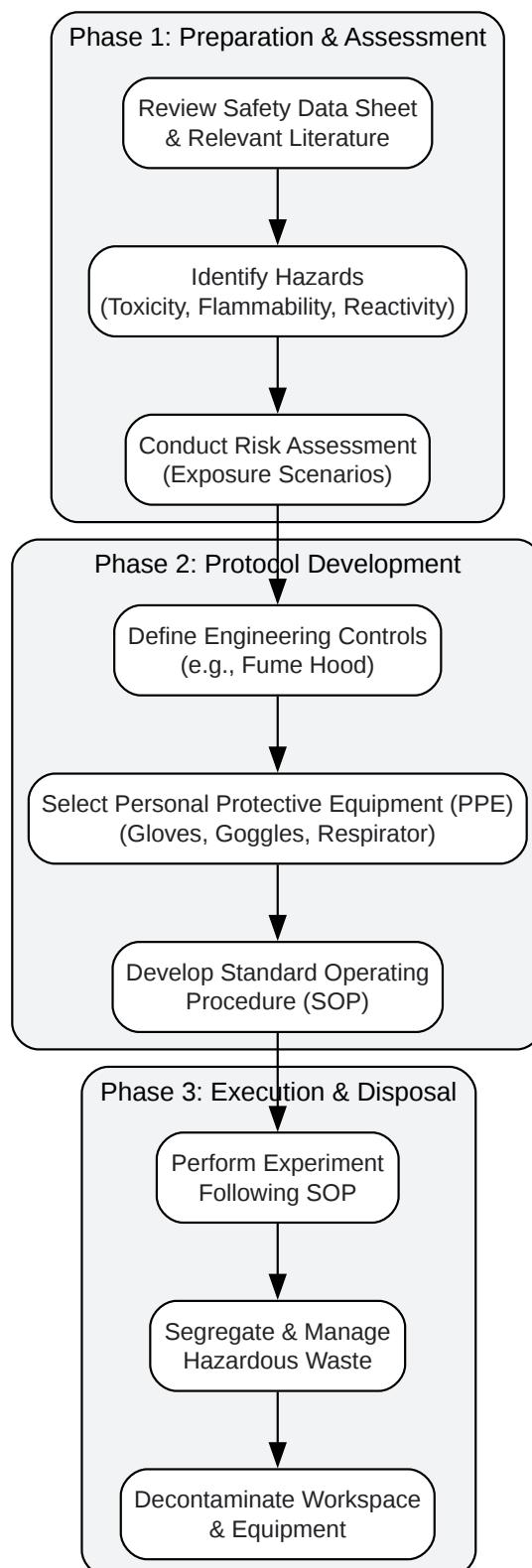
Toxicological Information

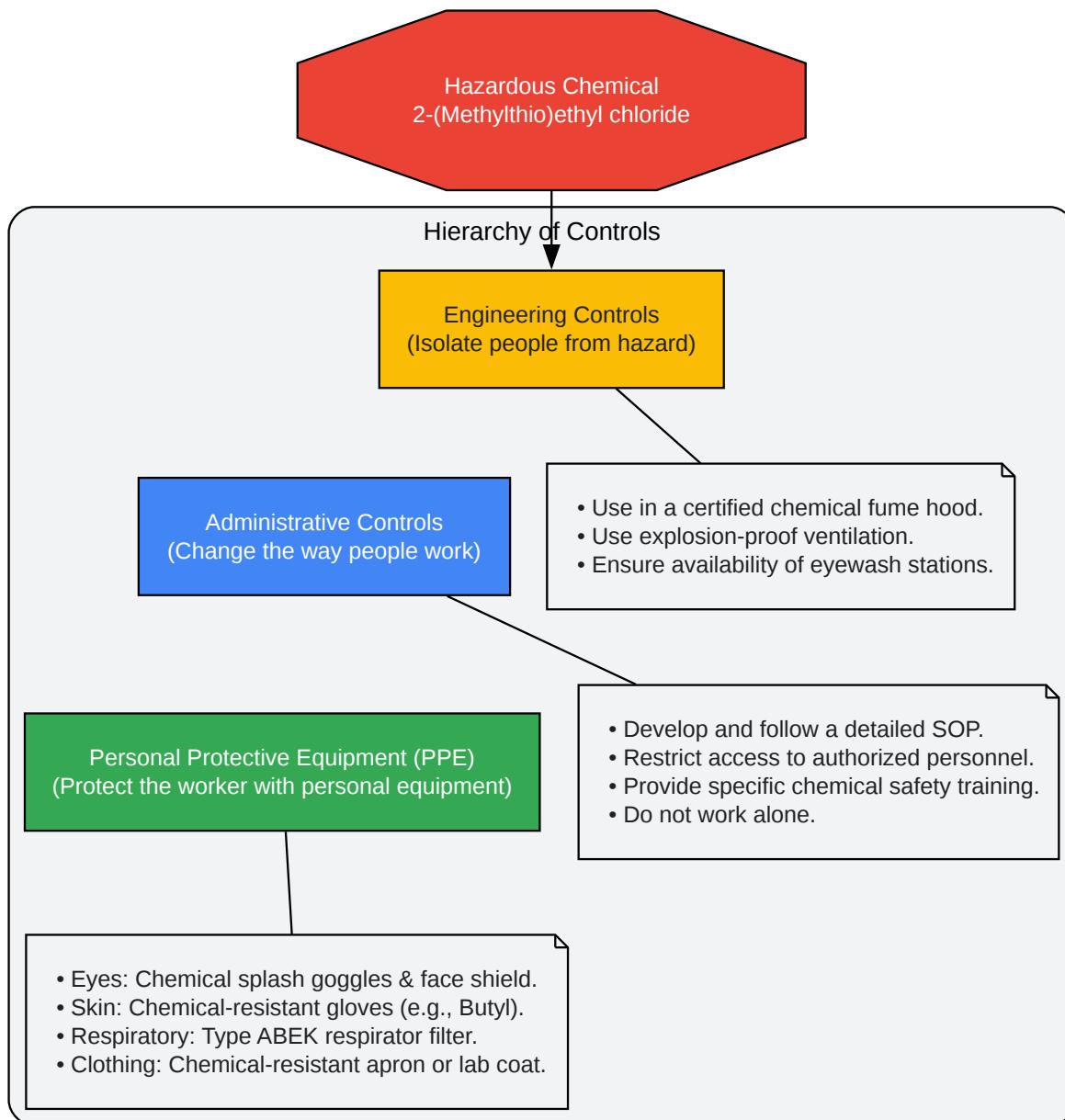
The primary toxicological concerns are acute toxicity through multiple exposure routes, severe skin corrosivity, and its potential as a carcinogen.[\[2\]](#)[\[5\]](#) It is harmful if ingested and toxic upon inhalation or skin absorption.[\[2\]](#)[\[5\]](#) Inhalation may lead to corrosive injuries to the upper respiratory tract.[\[2\]](#)[\[5\]](#)

Exposure Route	Hazard Classification
Oral	Acute Toxicity, Category 4 (Harmful) [5]
Dermal	Acute Toxicity, Category 3 (Toxic) [5]
Inhalation	Acute Toxicity, Category 3 (Toxic) [5]
Skin Contact	Skin Corrosion, Sub-category 1B (Causes severe burns) [5]
Carcinogenicity	Category 1A (May cause cancer) [5]

Experimental Protocols and Workflows

Detailed experimental protocols for toxicological studies, such as the investigation of cutaneous toxicity in isolated perfused porcine skin, are found in specialized, peer-reviewed scientific literature and are not contained within standard safety data sheets. However, a generalized workflow for developing a safe handling protocol for a hazardous chemical like 2-(Methylthio)ethyl chloride in a research setting is outlined below.



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